

# A Technical Guide to the Physicochemical Properties of Galactonic Acid

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## Compound of Interest

Compound Name: *Galactonic acid*

Cat. No.: *B078924*

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## Introduction

**Galactonic acid**, a sugar acid derived from the oxidation of galactose, is a molecule of significant interest in various scientific disciplines, including biochemistry, food science, and pharmaceutical development. As a key metabolite in galactose metabolism, its physicochemical properties are fundamental to understanding its biological role, stability, and potential applications. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **galactonic acid**, detailed experimental protocols for their determination, and visualizations of its chemical behavior and analytical workflows.

## Physicochemical Properties of Galactonic Acid

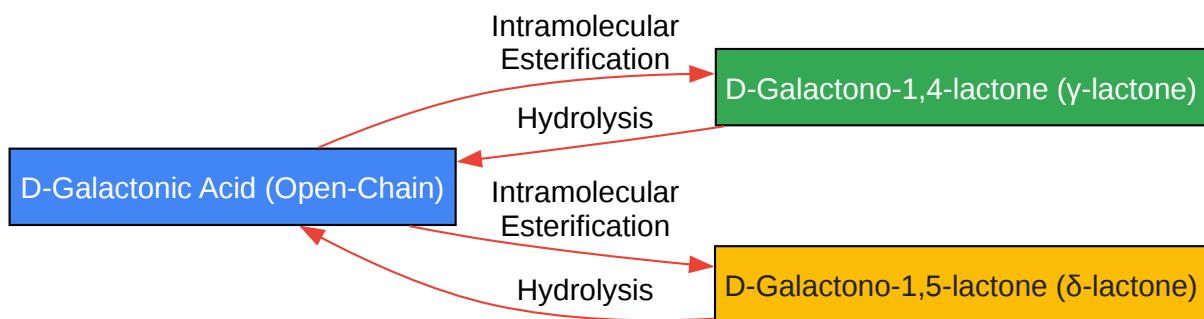
**Galactonic acid** is a C6 carboxylic acid that exists in equilibrium with its intramolecular esters, the  $\gamma$ - and  $\delta$ -lactones, in aqueous solutions.<sup>[1]</sup> The stereochemistry of the parent galactose molecule gives rise to D- and L-isomers of **galactonic acid**.<sup>[2][3]</sup> The data presented here primarily pertains to the more common D-isomer.

## Table 1: Quantitative Physicochemical Data for D-Galactonic Acid

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>7</sub>	[2][4][5]
Molecular Weight	196.16 g/mol	[2][4][5]
Melting Point	122 - 136 °C	[2][6][7]
Boiling Point	673.6 °C (Predicted)	[6][7]
Density	1.763 g/cm <sup>3</sup> (Predicted)	[6][7]
pKa	~3.35 - 3.6	[4][8]
Water Solubility	Freely soluble	[4][8]
Solubility in Organic Solvents	Slightly soluble in alcohol; Insoluble in ether.	[8]
Optical Rotation [α]D	Mutarotatory: -3.49° to +12.95° (c=1 g/100 mL, water)	[8]

## Chemical Structure and Equilibrium

In solution, D-galactonic acid exists in a dynamic equilibrium with its five-membered ( $\gamma$ -lactone) and six-membered ( $\delta$ -lactone) ring structures.<sup>[1]</sup> This equilibrium is influenced by factors such as pH and temperature.<sup>[1]</sup> Under acidic conditions, the formation of the lactones is favored.<sup>[1]</sup>

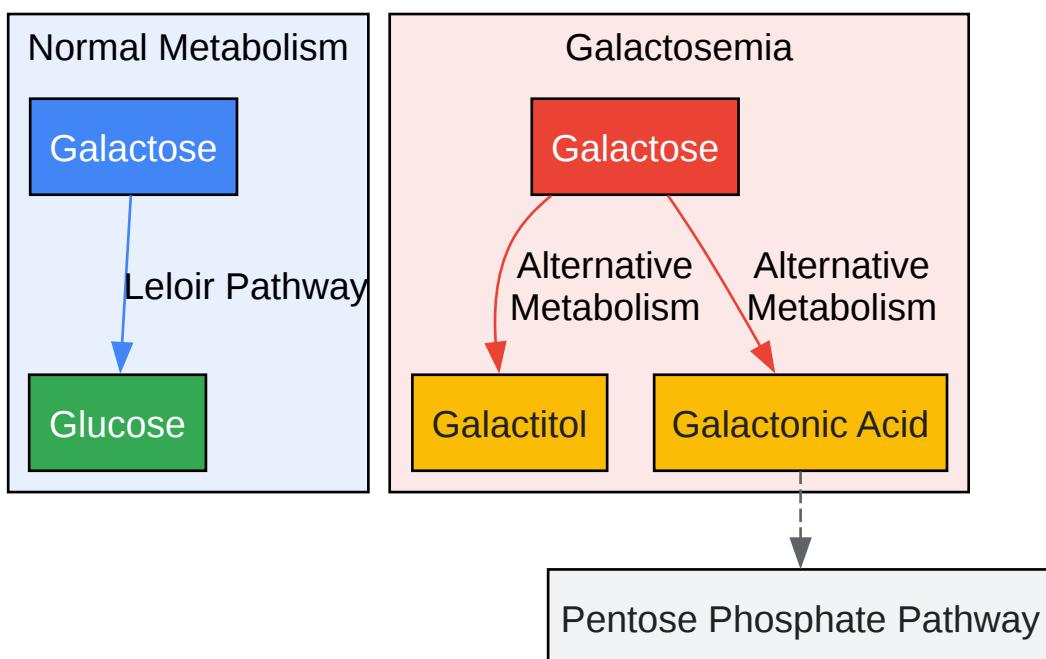


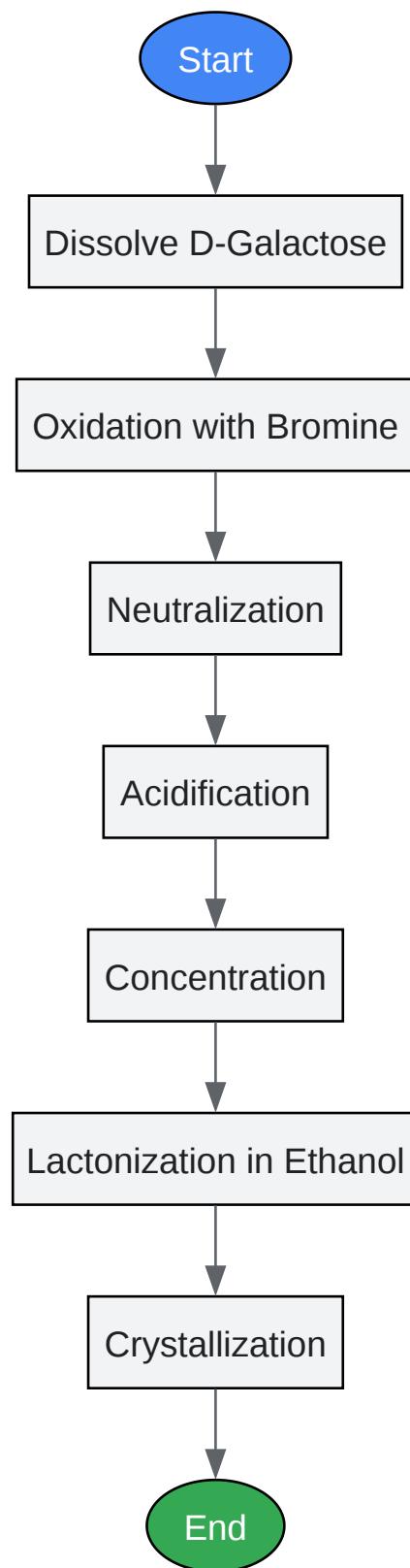
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Caption: Equilibrium between D-galactonic acid and its lactone forms.

## Biological Significance

**Galactonic acid** is a metabolite of galactose.<sup>[4][9]</sup> In individuals with galactosemia, a genetic disorder affecting galactose metabolism, alternative pathways lead to the accumulation of galactitol and **galactonic acid**.<sup>[4]</sup> Elevated levels of **galactonic acid** in urine can serve as a diagnostic marker for this condition.<sup>[4]</sup> It is also understood that **galactonic acid** can enter the pentose phosphate pathway, a critical metabolic route for the production of NADPH and nucleotide precursors.<sup>[4][10]</sup>





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